

An In-depth Technical Guide to C.I. 29150 (Ponceau 6R)

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Compound of Interest

Compound Name: Direct Orange 26

Cat. No.: B1346632

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This technical guide provides a comprehensive overview of the chemical properties, applications, and relevant experimental protocols for C.I. 29150, a synthetic azo dye. The information is intended for researchers, scientists, and drug development professionals who may encounter this compound in their work, primarily in the context of histological staining.

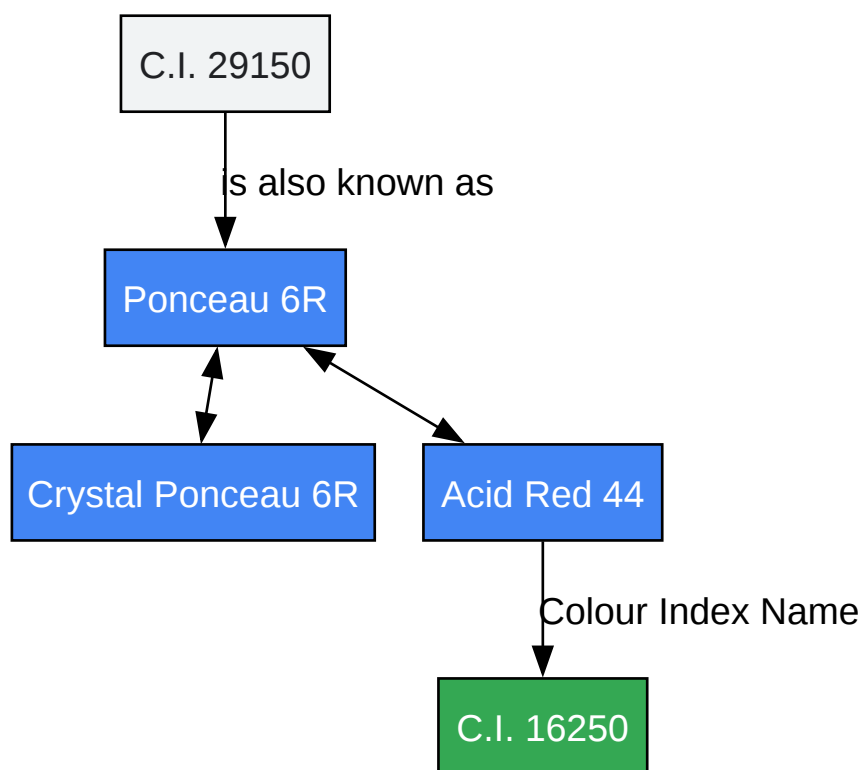
Compound Identification and Properties

C.I. 29150 is a red azo dye more commonly known by a variety of synonyms, including Ponceau 6R, Crystal Ponceau 6R, Acid Red 44, and Brilliant Crystal Scarlet. Its Colour Index number is 16250.^{[1][2][3][4]} The fundamental chemical and physical properties of this compound are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₁₂ N ₂ Na ₂ O ₇ S ₂	[5][6][7]
Molecular Weight	502.43 g/mol	[1][5][6]
CAS Number	2766-77-0	[5][6]
Colour Index Number	16250	[1][2][6]
Synonyms	Ponceau 6R, Crystal Ponceau 6R, Acid Red 44, Brilliant Crystal Scarlet	[1][5]
Appearance	Red powder	[6]
Solubility	Soluble in water, slightly soluble in ethanol	[4]
Absorption Maximum (λ _{max})	508-512 nm in water	[6]

Nomenclature and Identification

To clarify the various names associated with this dye, the following diagram illustrates their relationships.



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Nomenclature for C.I. 29150

Applications

The primary application of C.I. 29150 is as a histological stain.[1][5] It was also formerly used as a food dye with the E number E126.[4]

Histological Staining

Ponceau 6R is a component of the Martius, Scarlet, and Blue (MSB) trichrome staining method.[1][5] This technique is particularly useful for staining fibrin, a protein involved in blood clotting, as well as other connective tissues.[6] In the MSB stain, Crystal Ponceau 6R (in combination with other dyes) is used to differentiate fibrin from collagen and erythrocytes.[8]

Experimental Protocols

Martius, Scarlet, and Blue (MSB) Staining for Fibrin

The following is a representative protocol for the MSB staining technique. Note that specific timings and reagent concentrations may need to be optimized depending on the tissue type

and fixation method.

Reagents:

- Celestine Blue Solution:
- Mayer's Hematoxylin:
- Martius Yellow Solution (0.5% in 2% phosphotungstic acid in 95% ethanol):
- Brilliant Crystal Scarlet 6R Solution (1% in 2.5% aqueous acetic acid): Also known as Ponceau 6R.
- Phosphotungstic Acid Solution (1% aqueous):
- Aniline Blue Solution (0.5% in 1% aqueous acetic acid):

Procedure:

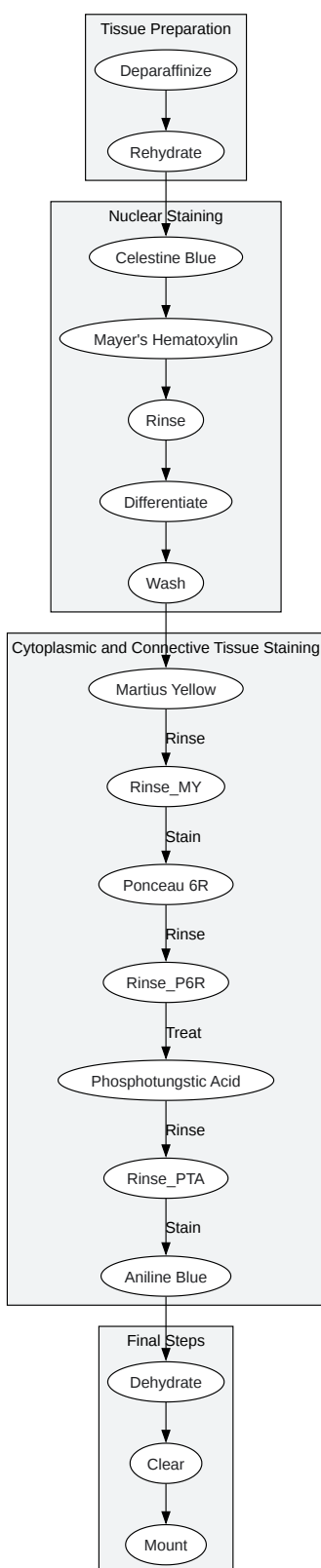
- Deparaffinize and rehydrate tissue sections to water.
- Stain nuclei with Celestine Blue for 5 minutes, followed by Mayer's Hematoxylin for 5 minutes.
- Rinse in running tap water.
- Differentiate in 1% acid alcohol.
- Wash in running tap water.
- Rinse in 95% ethanol.
- Stain with Martius Yellow solution for 2 minutes.
- Rinse with distilled water.
- Stain with Brilliant Crystal Scarlet 6R solution for 10-15 minutes.
- Rinse with distilled water.

- Treat with 1% aqueous phosphotungstic acid for 5-10 minutes.
- Rinse with distilled water.
- Stain with Aniline Blue solution for 2-10 minutes.
- Rinse with distilled water.
- Dehydrate, clear, and mount.

Expected Results:

- Nuclei: Blue/Black
- Erythrocytes: Yellow
- Fibrin: Red
- Collagen: Blue

The workflow for this staining procedure can be visualized as follows:



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Workflow for MSB Staining

Toxicology and Safety

As an azo dye, C.I. 29150 belongs to a class of compounds that have been subject to toxicological evaluation. While specific, in-depth toxicological studies on Acid Red 44 are not readily available in the public domain, studies on other azo dyes can provide some insight. For example, some azo dyes can be metabolized to aromatic amines, which may have carcinogenic potential. A study on a structurally related compound, C.I. Acid Red 114, was conducted by the National Toxicology Program.[9] It is therefore recommended to handle C.I. 29150 with appropriate laboratory safety precautions.

Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of the powder by working in a well-ventilated area or using a fume hood.
- Prevent skin and eye contact.
- Consult the Safety Data Sheet (SDS) for detailed handling and disposal information.

Conclusion

C.I. 29150, or Ponceau 6R, is a valuable histological stain, particularly for the identification of fibrin in tissue sections using the MSB trichrome method. While it has a history of use as a food colorant, its primary application in a research setting is in pathology and histology laboratories. Due to its classification as an azo dye, appropriate safety measures should be taken during its handling and disposal. This guide provides the foundational technical information required for the effective and safe use of this compound in a scientific context.

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- To cite this document: BenchChem. [An In-depth Technical Guide to C.I. 29150 (Ponceau 6R)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346632#c-i-29150-molecular-formula-and-weight]

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